

Personal protective equipment for handling 2-Cyclopropylethanol

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Compound of Interest

Compound Name: 2-Cyclopropylethanol

Cat. No.: B145733

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Essential Safety and Handling Guide for 2-Cyclopropylethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Cyclopropylethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

Chemical Safety Data

Property	Value	Source
CAS Number	2566-44-1	[1] [2] [3] [4] [5] [6] [7] [8] [9]
Molecular Formula	C5H10O	[1] [2] [4] [6] [8] [10]
Molecular Weight	86.13 g/mol	[1] [8] [10] [11]
Appearance	Clear Colorless Liquid/Oil	[3]
Boiling Point	137-138°C at 760 mmHg	[2] [3]
Flash Point	47°C	[2] [3]
Solubility	Miscible with water. [2] [3]	[2] [3]
	Soluble in Chloroform, Methanol. [3]	
Storage Temperature	Room Temperature (sealed in dry) or -20°C	[3] [5]

Hazard Identification and Personal Protective Equipment (PPE)

2-Cyclopropylethanol is a flammable liquid and vapor that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[10\]](#)[\[11\]](#) Adherence to proper PPE protocols is mandatory to minimize exposure risks.

PPE Category	Recommended Equipment	Justification & Best Practices
Eye and Face Protection	Chemical splash goggles that provide a tight seal around the eyes. A face shield should be worn in conjunction with goggles when handling large volumes.	Protects against splashes and vapors which can cause severe eye irritation. [1] [10] [12] In case of eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing. [1] [13]
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.	Prevents skin contact which can cause irritation. [10] Use proper glove removal technique to avoid skin contamination. [1] Dispose of contaminated gloves after use. [1]
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. Ensure full coverage of exposed skin.	Provides a barrier against accidental spills and splashes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges.	Minimizes inhalation of vapors which may cause respiratory irritation. [1] [10]

Operational Plan for Safe Handling

A systematic approach to handling **2-Cyclopropylethanol** from receipt to disposal is critical for laboratory safety.

1. Receiving and Inspection:

- Upon receipt, inspect the container for any signs of damage or leaks.
- Verify that the label information matches the order details.
- Wear appropriate PPE (gloves and eye protection) during inspection.

2. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[13\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[13\]](#)
- Store separately from oxidizing agents and incompatible materials.
- Recommended storage temperatures are room temperature or -20°C.[\[3\]](#)[\[5\]](#)

3. Experimental Use:

- All handling of **2-Cyclopropylethanol** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ground and bond containers when transferring the liquid to prevent static discharge.[\[13\]](#)
- Use only non-sparking tools.[\[13\]](#)
- Avoid breathing vapors or mist.[\[13\]](#)
- Prevent contact with skin and eyes.[\[4\]](#)
- Wash hands thoroughly after handling.[\[13\]](#)

4. Spill Response:

- In case of a spill, evacuate non-essential personnel from the area.
- Remove all sources of ignition.[\[13\]](#)
- Ventilate the area.

- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, closed container for disposal.[\[13\]](#)
- Clean the spill area thoroughly with a suitable solvent.

Disposal Plan

Proper disposal of **2-Cyclopropylethanol** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste containing **2-Cyclopropylethanol**, including unused product and contaminated materials (e.g., absorbent pads, gloves, labware), in a dedicated, properly labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) office.

2. Waste Storage:

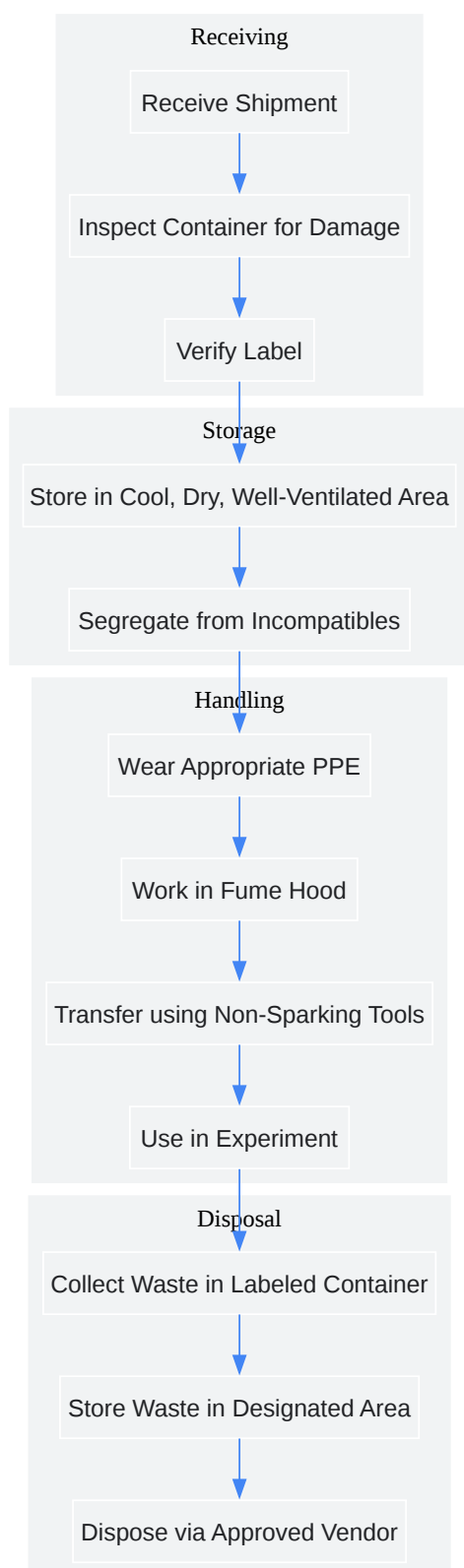
- Store the hazardous waste container in a designated, well-ventilated, and secure area away from ignition sources.
- The storage area should be clearly marked as a hazardous waste accumulation point.

3. Waste Disposal:

- Dispose of the hazardous waste through an approved waste disposal plant.[\[13\]](#)
- Contact your institution's EHS office to arrange for the pickup and disposal of the waste container.
- Never dispose of **2-Cyclopropylethanol** down the drain.[\[14\]](#)

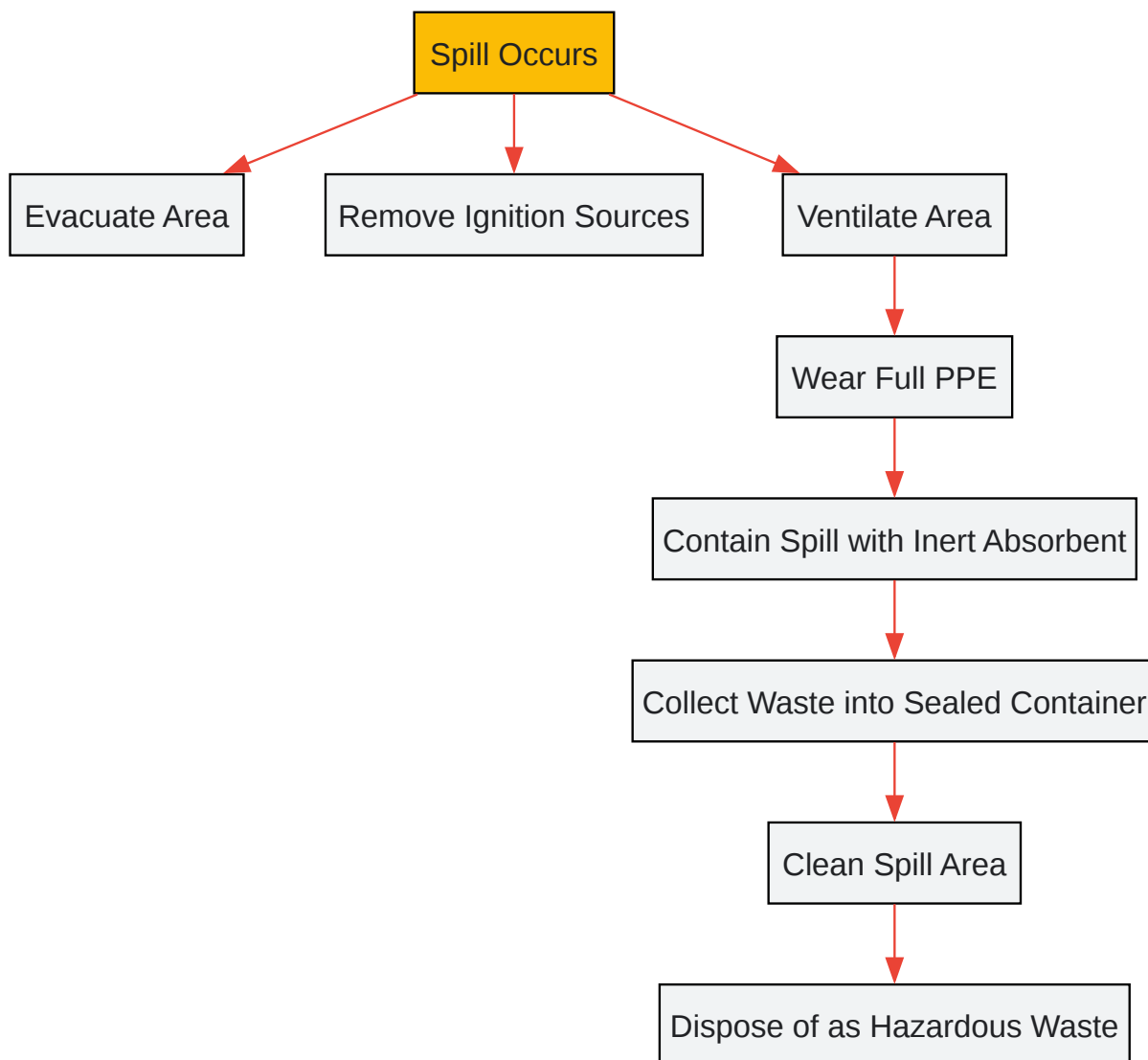
Visual Safety Workflows

The following diagrams illustrate the key safety and handling procedures for **2-Cyclopropylethanol**.



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Caption: Workflow for the safe handling of **2-Cyclopropylethanol**.



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Caption: Spill response procedure for **2-Cyclopropylethanol**.

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